

Solid-State Characterization of Montelukast Sulfoxide: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Montelukast sulfoxide*

Cat. No.: *B3060910*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Montelukast, a potent and selective cysteinyl leukotriene receptor antagonist, is widely used in the management of asthma and allergic rhinitis. During its synthesis, storage, and metabolism, Montelukast can degrade to form various impurities, with **Montelukast sulfoxide** being a primary oxidative degradation product and a known human metabolite.[1][2] The presence of impurities can impact the safety, efficacy, and stability of the final drug product. Therefore, comprehensive solid-state characterization of impurities like **Montelukast sulfoxide** is a critical step in drug development and quality control.

This document provides a detailed overview of the analytical techniques and protocols for the solid-state characterization of **Montelukast sulfoxide**. Due to the limited availability of public domain experimental data for isolated **Montelukast sulfoxide**, this application note presents representative data and standardized protocols to guide researchers in their analytical endeavors.

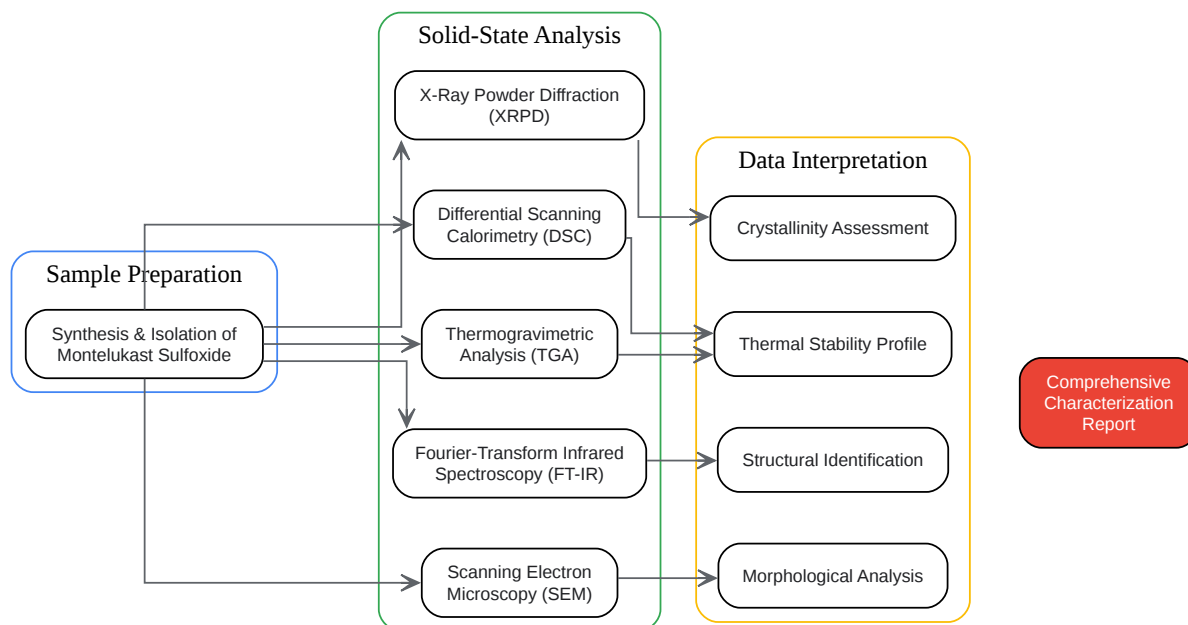
Physicochemical Properties

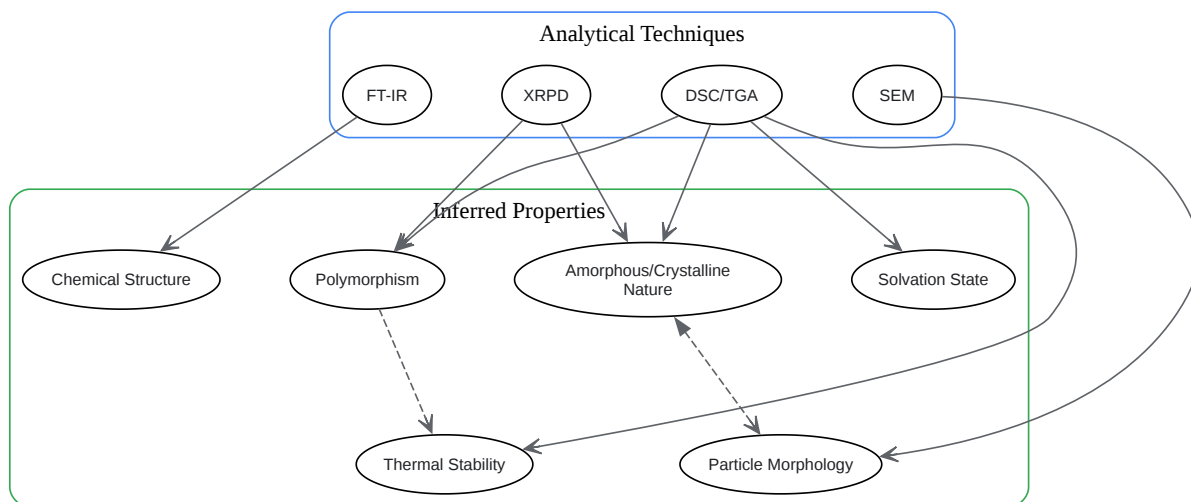
A summary of the key physicochemical properties of **Montelukast sulfoxide** is presented in Table 1.

Property	Value	Reference
Chemical Name	2-[1-[[[(1R)-1-[3-[(E)-2-(7-chloroquinolin-2-yl)ethenyl]phenyl]-3-[2-(2-hydroxypropan-2-yl)phenyl]propyl]sulfinylmethyl]cyclopropyl]acetic acid	[3]
Molecular Formula	C35H36ClNO4S	[3][4]
Molecular Weight	602.2 g/mol	[3][4]
CAS Number	1152185-58-4	[3]

Solid-State Characterization Techniques

A typical workflow for the solid-state characterization of a pharmaceutical impurity such as **Montelukast sulfoxide** is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. rroj.com [rroj.com]
- 2. bocsci.com [bocsci.com]
- 3. Montelukast sulfoxide | C₃₅H₃₆ClNO₄S | CID 15297728 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (Z)-Montelukast Sulfoxide | C₃₅H₃₆ClNO₄S | CID 58140271 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Solid-State Characterization of Montelukast Sulfoxide: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3060910#solid-state-characterization-of-montelukast-sulfoxide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com